

sodium anthranilate catalytic performance benchmarking

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Sodium anthranilate

CAS No.: 552-37-4

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Catalytic Performance of Anthranilate Complexes

The table below summarizes the catalytic performance of various metal-anthranilate complexes, which are directly derived from anthranilic acid (the conjugate acid of **sodium anthranilate**), in different chemical reactions [1] [2].

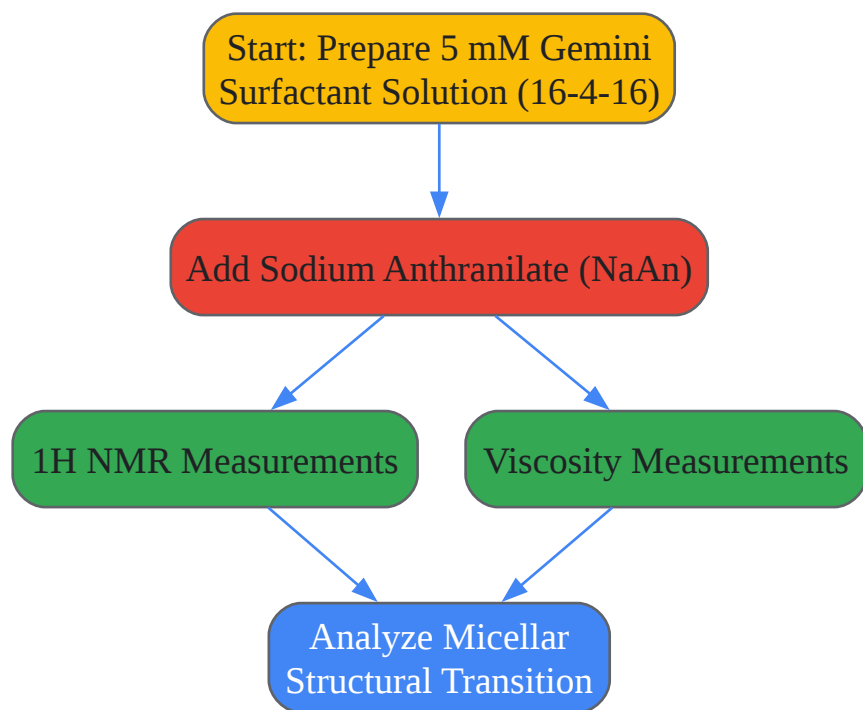
Metal Ion	Reaction Type	Performance Summary	Key Experimental Data
Co(II)	Reduction of 4-Nitrophenol (4-NP) to 4-Aminophenol (4-AP) [2]	High catalytic activity [2]	Reaction with NaBH ₄ ; UV-Vis spectrophotometry monitored conversion over time (0-70 min) at ambient temperature [2].
Cu(II)	Reduction of 4-Nitrophenol (4-NP) to 4-Aminophenol (4-AP) [2]	High catalytic activity [2]	Reaction with NaBH ₄ ; UV-Vis spectrophotometry monitored conversion over time (0-70 min) at ambient temperature [2].
Ni(II)	Oxidation of 1,2-cyclohexene [1]	Active catalyst	Homogeneous oxidation with aqueous H ₂ O ₂ or TBHP at 80°C in acetonitrile, water, or solvent-free conditions [1].

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Cu(II)	Oxidation of 1,2-cyclohexene [1]	Active catalyst	Homogeneous oxidation with aqueous H ₂ O ₂ or TBHP at 80°C in acetonitrile, water, or solvent-free conditions [1].
Zn(II)	Oxidation of 1,2-cyclohexene [1]	Active catalyst	Homogeneous oxidation with aqueous H ₂ O ₂ or TBHP at 80°C in acetonitrile, water, or solvent-free conditions [1].

Detailed Experimental Context

For researchers looking to replicate or contextualize these findings, here are the specifics of the experimental protocols and the role of the anthranilate ion.

- **General Synthesis of Metal-Anthranilate Complexes:** The complexes listed in the table are typically synthesized by first deprotonating anthranilic acid with sodium hydroxide in water, followed by the addition of an aqueous solution of the metal salt (e.g., chloride, sulfate, or nitrate). The resulting precipitate is filtered, washed, and dried [2]. This process often uses the sodium salt of anthranilic acid as the precursor.
- **Protocol for 4-Nitrophenol (4-NP) Reduction:**
 - **Reaction Mixture:** 4-NP and sodium borohydride (NaBH₄) are mixed in a quartz cuvette.
 - **Catalyst Addition:** The metal-anthranilate complex is added to the mixture.
 - **Monitoring:** The reaction progress is monitored at ambient temperature using a UV-Vis spectrophotometer, with spectra recorded at regular intervals from 0 to 70 minutes. The decrease in the 4-NP peak and the appearance of the 4-AP peak indicate conversion [2].
- **Role in Surfactant Systems:** In a non-catalytic but functionally relevant application, **sodium anthranilate** itself has been shown to act as an efficient **counterion** for inducing morphological changes in gemini surfactant micelles. It intercalates among the surfactant headgroups, reducing electrostatic repulsion and triggering a transition from spherical to wormlike micelles, which greatly increases the solution's viscosity. This performance was notably superior to the conventional surfactant CTAB under the same conditions [3] [4]. The workflow for this study is summarized below.



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Interpretation and Further Research

- **Performance Insight:** The data indicates that the anthranilate anion, when coordinated to transition metals, forms competent catalysts for redox reactions. Its strong binding ability and potential electronic effects make it a suitable ligand in coordination chemistry for catalysis.
- **Addressing the Benchmarking Gap:** The search results lack a direct, head-to-head comparison of **sodium anthranilate** or its complexes against a broad panel of common catalytic alternatives. The provided data shows that these complexes *are* active, but not how they rank in efficiency (e.g., by TOF or TON) against other catalytic systems.
- **Suggested Research Path:** To build a more complete benchmark, you may need to consult specialized catalysis journals or databases. I suggest searching for reviews on:
 - "Catalytic reduction of 4-nitrophenol"
 - "Homogeneous oxidation catalysts for alkenes"
 - "Schiff base metal complexes in catalysis"

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To cite this document: Smolecule. [sodium anthranilate catalytic performance benchmarking].

Smolecule, [2026]. [Online PDF]. Available at:

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